

A Comprehensive Technical Guide to Pyrazine-d4: Safety, Handling, and Experimental Applications

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Compound of Interest

Compound Name: Pyrazine-d4

Cat. No.: B050138

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Pyrazine-d4** (Perdeuteriopyrazine), a deuterated analogue of pyrazine. It is intended to serve as a technical resource, summarizing crucial safety information, handling precautions, and its application in experimental contexts.

Section 1: Chemical and Physical Properties

Pyrazine-d4 is a stable, isotopically labeled compound widely used in research, particularly as an internal standard in mass spectrometry-based studies.^[1] Its physical and chemical properties are summarized below.

Property	Value	References
Chemical Formula	C ₄ D ₄ N ₂	[1][2]
Molecular Weight	84.11 g/mol	[1][3]
CAS Number	1758-62-9	[2][4]
Appearance	White to off-white solid	[2]
Melting Point	52 - 57 °C (126 - 135 °F)	[2]
Boiling Point	115 - 116 °C (239 - 241 °F)	[2]
Flash Point	55 - 56 °C (131 - 133 °F)	[2]
Solubility	Soluble in water	[2]
Isotopic Purity	>98 atom % D	[2]

Section 2: Safety Data and Hazard Identification

Pyrazine-d₄ is classified as a flammable solid and can cause skin and eye irritation.[2][5] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information.

GHS Classification


Hazard Class	Category	
Flammable Solids	1	[3]
Skin Corrosion/Irritation	2	[3]
Serious Eye Damage/Eye Irritation	2A	[3][5]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	[3][5]


Hazard Statements and Pictograms

- H228: Flammable solid[2][5]

- H315: Causes skin irritation[2][5]
- H319: Causes serious eye irritation[2][5]
- H335: May cause respiratory irritation[5]

Pictograms:

 alt text

 alt text

Toxicological Information

Limited toxicological data is available for **Pyrazine-d4** specifically. The information for its non-deuterated analogue, pyrazine, indicates potential for harm if swallowed, inhaled, or absorbed through the skin.[2] No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC or ACGIH.[2]

Section 3: Handling Precautions and Personal Protective Equipment (PPE)

Safe handling of **Pyrazine-d4** is paramount to minimize exposure risks. The following precautions should be strictly adhered to in a laboratory setting.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Use explosion-proof electrical, ventilating, and lighting equipment.[6]
- Ensure that eyewash stations and safety showers are readily accessible.[6]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[2]
- Skin Protection:

- Hand Protection: Handle with compatible chemical-resistant gloves. Dispose of contaminated gloves after use in accordance with good laboratory practices.[2]
- Body Protection: Wear impervious clothing to prevent skin contact.[2]
- Respiratory Protection: If working outside of a fume hood or if dust formation is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2][6]

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[2]
- Wash hands thoroughly after handling.[2]
- Keep away from heat, sparks, and open flames.[2][5]
- Store in a cool, dry, and well-ventilated area in a tightly closed container.[6]

Section 4: Accidental Release and First Aid Measures

Accidental Release

In the event of a spill, follow these steps:

- Evacuate the area and remove all sources of ignition.[2]
- Ensure adequate ventilation.[2]
- Wear appropriate PPE as described in Section 3.[2]
- Avoid creating dust.[2]
- Carefully sweep up the spilled material and place it in a suitable, closed container for disposal.[2][6]
- Do not let the product enter drains.[2]

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[\[2\]](#)
- Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[\[2\]](#)[\[6\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[2\]](#)
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[\[2\]](#)

Section 5: Experimental Protocols and Applications

Pyrazine-d4 is primarily used as an internal standard in analytical chemistry for the quantification of pyrazine and its derivatives in various matrices. These compounds are significant flavor and aroma components in many food products and are also studied in the context of drug discovery and metabolism.[\[7\]](#)[\[8\]](#)

General Protocol for Use as an Internal Standard in GC-MS or LC-MS Analysis

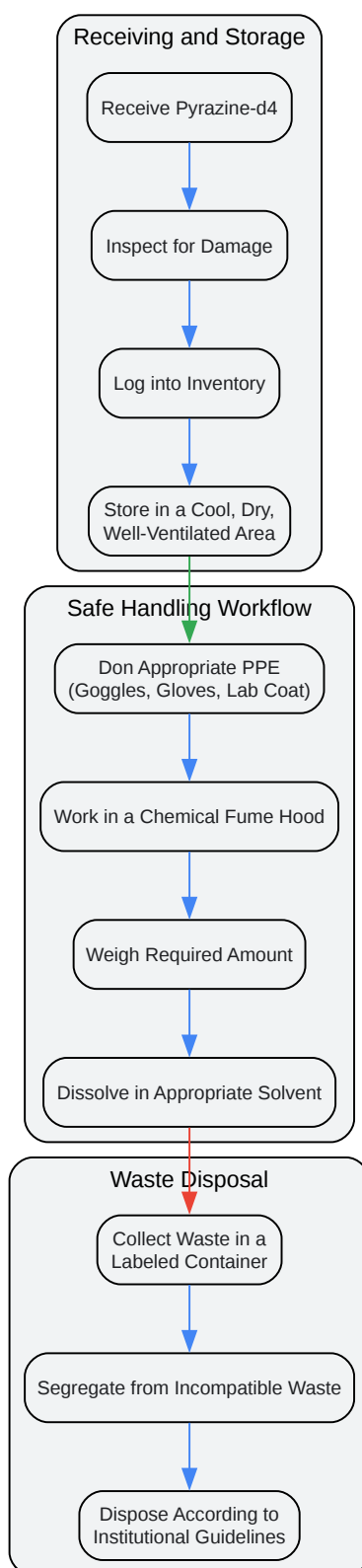
This protocol outlines a general workflow for using **Pyrazine-d4** as an internal standard for the quantification of an analyte of interest.

- Preparation of Standard Solutions:
 - Prepare a stock solution of **Pyrazine-d4** in a suitable solvent (e.g., methanol, acetonitrile) at a known concentration (e.g., 1 mg/mL).
 - Prepare a series of calibration standards by spiking known amounts of the analyte into a blank matrix, each containing a constant, known concentration of the **Pyrazine-d4** internal standard.
- Sample Preparation:

- To the unknown sample, add a known amount of the **Pyrazine-d4** internal standard solution.
- Perform the necessary sample extraction and cleanup procedures (e.g., liquid-liquid extraction, solid-phase extraction).
- Instrumental Analysis:
 - Analyze the prepared calibration standards and samples using a gas chromatograph or liquid chromatograph coupled to a mass spectrometer (GC-MS or LC-MS).
 - Develop a method that allows for the chromatographic separation and mass spectrometric detection of both the analyte and **Pyrazine-d4**.
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the analyte peak area to the **Pyrazine-d4** peak area against the concentration of the analyte in the calibration standards.
 - Determine the concentration of the analyte in the unknown sample by calculating its peak area ratio to the **Pyrazine-d4** peak area and interpolating from the calibration curve.

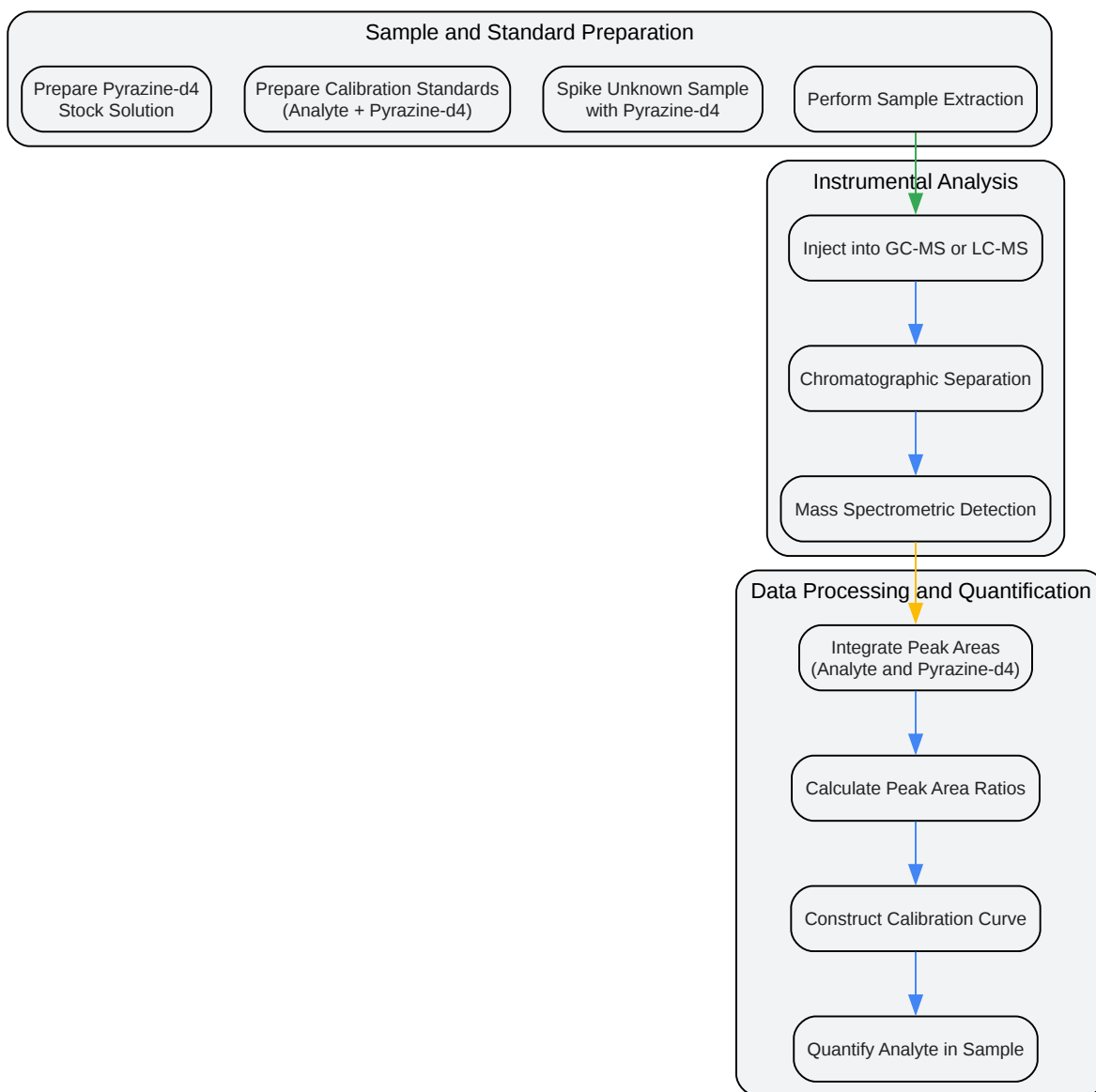
Section 6: Visualized Workflows

The following diagrams illustrate key logical and experimental workflows related to the safe handling and use of **Pyrazine-d4**.



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Caption: A logical workflow for the safe handling of **Pyrazine-d4** from receipt to disposal.



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Caption: An experimental workflow for using **Pyrazine-d4** as an internal standard in quantitative analysis.

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